

Application Notes and Protocols: Menaquinone-7 Extraction from Fermented Foods

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Compound of Interest

Compound Name: Vitamin K7

CAS No.: 83-69-2

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Introduction

Menaquinone-7 (MK-7), a highly bioavailable form of vitamin K2, is a crucial nutrient for bone and cardiovascular health.[1][2] Predominantly produced through bacterial fermentation, MK-7 is abundant in certain fermented foods, with natto, a traditional Japanese dish of fermented soybeans, being the most prominent source.[1][3] The extraction and purification of MK-7 from these fermented matrices are critical steps for its use in research, dietary supplements, and pharmaceutical applications. These application notes provide detailed protocols for the extraction of MK-7 from fermented foods, focusing on solvent-based methods, and present quantitative data to aid in the selection and optimization of extraction techniques.

Data Presentation: Quantitative Analysis of MK-7 in Fermented Foods

The concentration of Menaquinone-7 can vary significantly depending on the fermentation substrate and the specific bacterial strains used. The following table summarizes the reported

MK-7 content in various fermented food products.

Fermented Food Product	Microorganism	MK-7 Content (μ g/100 g)	Reference
Natto (Fermented Soybeans)	Bacillus subtilis natto	800 - 1000	[1]
Natto	Bacillus subtilis natto	902	[3]
Mung Beans (fermented)	Bacillus subtilis var. natto	891.94 $\pm$ 55.49	[4]
Peas (fermented)	Bacillus subtilis var. natto	673.22 $\pm$ 45.07	[4]
Sunflower Seeds (fermented)	Bacillus subtilis var. natto	1080.18 $\pm$ 55.11	[4][5]
Field Beans (fermented)	Bacillus subtilis var. natto	246.75 $\pm$ 15.27	[4]
White Lupine (fermented)	Bacillus subtilis var. natto	289.44 $\pm$ 20.45	[4]
Green Lentils (fermented)	Bacillus subtilis var. natto	278.11 $\pm$ 18.33	[4]
Maize (fermented)	Bacillus subtilis var. natto	154.17 $\pm$ 9.34	[4]
Cheonggukjang	Bacillus amyloliquefaciens	1247	[6]
Kimchi	-	42	[3]
Kefir (with grain)	Mixed cultures	4.82	[7]
Kefir (commercial starter)	Mixed cultures	5	[3]
Sauerkraut	-	0.2	[3]

Experimental Protocols

Two primary methods for the extraction of MK-7 from fermented foods are detailed below: a widely used solvent extraction method and a thermo-acidic extraction method.

Protocol 1: Solvent Extraction using 2-Propanol and n-Hexane

This protocol is a common and effective method for extracting MK-7 from fermented food matrices.^{[1][4][8]}

1. Materials and Reagents:

- Fermented food sample (e.g., natto, fermented seeds)
- 2-Propanol (analytical grade)
- n-Hexane (analytical grade)
- Mortar and pestle or food processor
- Centrifuge tubes (50 mL)
- Vortex mixer
- Centrifuge
- Rotary evaporator or vacuum concentrator
- Acetonitrile (HPLC grade) for final sample reconstitution
- 0.45 µm membrane filters

2. Procedure:

- **Sample Preparation:** Weigh 5 g of the fermented food sample. If the sample is solid, grind it into a fine powder using a mortar and pestle or a food processor to increase the surface area for extraction.^[4]

- **Solvent Addition:** Transfer the ground sample to a 50 mL centrifuge tube. Add 15 mL of a 2-propanol and n-hexane mixture. The ratio of 2-propanol to n-hexane can vary, with common ratios being 1:2 (v/v) or 2:1 (v/v).[\[1\]](#)[\[4\]](#)
- **Extraction:** Vigorously shake the mixture for 10 minutes using a vortex mixer to ensure thorough mixing and extraction of MK-7 into the organic solvent phase.[\[9\]](#)
- **Phase Separation:** Centrifuge the mixture at 3000 rpm for 10 minutes to separate the solid material from the liquid extract.[\[1\]](#)[\[8\]](#)
- **Collection of Supernatant:** Carefully collect the supernatant (the upper organic layer containing the extracted MK-7).
- **Solvent Evaporation:** Evaporate the collected supernatant to dryness under a vacuum using a rotary evaporator or a vacuum concentrator.[\[1\]](#)
- **Reconstitution:** Reconstitute the dried extract in a known volume of acetonitrile (e.g., 1 mL) for subsequent analysis by High-Performance Liquid Chromatography (HPLC).
- **Filtration:** Filter the reconstituted sample through a 0.45 µm membrane filter before injecting it into the HPLC system to remove any particulate matter.

Protocol 2: Thermo-Acidic Extraction

This method utilizes heat and acid to lyse the bacterial cells, which can improve the extraction of intracellular MK-7.[\[10\]](#)

1. Materials and Reagents:

- Fermentation broth or fermented food sample
- Ethanol (analytical grade)
- Sulfuric acid (H₂SO₄), 5% solution
- Ultrasonic bath
- Centrifuge tubes (15 mL)

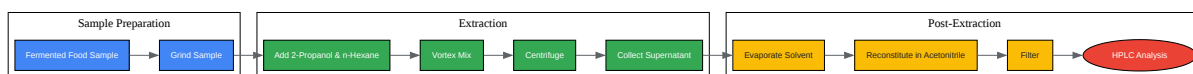
- Centrifuge
- HPLC vials

2. Procedure:

- **Sample Preparation:** If using a solid fermented food, homogenize 1 g of the sample in a suitable liquid medium. For fermentation broths, use an appropriate volume directly.
- **Cell Lysis and Extraction:** To the sample in a centrifuge tube, add ethanol and 5% sulfuric acid. A suggested approach is to add H₂SO₄ for cell lysis followed by ethanol as the extraction solvent.^[10]
- **Sonication:** Place the centrifuge tube in an ultrasonic bath at 70°C for 15 minutes. This combination of heat and sonication enhances the disruption of bacterial cells and the extraction of MK-7.^[10]
- **Centrifugation:** Centrifuge the sample to pellet the cell debris and other solid materials.
- **Supernatant Collection:** Carefully transfer the supernatant containing the extracted MK-7 to a clean tube or an HPLC vial.
- **Analysis:** The extract is now ready for direct analysis by HPLC.

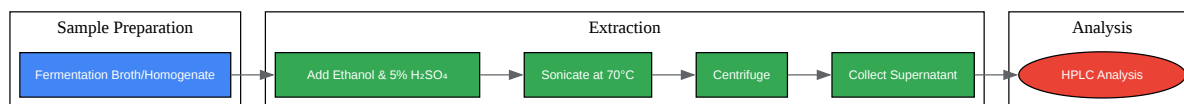
Visualization of Experimental Workflows

The following diagrams illustrate the key steps in the described MK-7 extraction protocols.



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Caption: Workflow for Solvent Extraction of Menaquinone-7.



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Caption: Workflow for Thermo-Acidic Extraction of Menaquinone-7.

Concluding Remarks

The choice of extraction method for Menaquinone-7 from fermented foods depends on several factors, including the nature of the starting material, the desired purity of the final extract, and the available laboratory equipment. The solvent extraction protocol using 2-propanol and n-hexane is a robust and widely applicable method. For applications requiring enhanced extraction from cellular components, the thermo-acidic method offers a viable alternative. Subsequent purification steps, such as solid-phase extraction or crystallization, may be necessary to achieve high-purity MK-7 for pharmaceutical applications.[11][12] The final determination of MK-7 concentration is typically performed using HPLC with UV detection.[4][8][9]

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